

Technical Guide: Physicochemical Properties of 2-(5-Mercaptotetrazole-1-yl)ethanol

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Compound of Interest

Compound Name: 2-(5-Mercaptotetrazole-1-yl)ethanol

Cat. No.: B113457

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the physical properties, specifically the melting and boiling points, of **2-(5-Mercaptotetrazole-1-yl)ethanol** (CAS: 56610-81-2). This compound is a notable intermediate in the synthesis of pharmaceuticals, such as the beta-lactam antibiotic Flomoxef.^[1] Understanding its physical characteristics is crucial for its application in synthetic chemistry and drug development processes.

Physicochemical Data

The melting and boiling points of **2-(5-Mercaptotetrazole-1-yl)ethanol** are summarized below. These parameters are critical for determining purity, reaction conditions, and storage protocols.

Property	Value	Notes
Melting Point	132-139°C ^{[2][3][4]}	The range suggests a typical purity level for a solid organic compound.
Boiling Point	221.4°C ^{[2][3]}	At a pressure of 760 mmHg. ^[2]

Experimental Protocols

While the specific experimental details for the determination of the cited melting and boiling points for **2-(5-Mercaptotetrazole-1-yl)ethanol** are not available in the provided literature, standard methodologies for such determinations are well-established.

General Protocol for Melting Point Determination:

A common method for determining the melting point of a solid organic compound is using a melting point apparatus.

- **Sample Preparation:** A small, dry sample of the crystalline compound is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which the substance is completely liquid are recorded. This range is the melting point of the sample.

General Protocol for Boiling Point Determination:

The boiling point of a liquid can be determined using a distillation apparatus or a specialized micro boiling point apparatus.

- **Apparatus Setup:** The liquid is placed in a distillation flask with a boiling chip. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Heating:** The flask is heated gently.
- **Observation:** The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the given atmospheric pressure.

Logical Workflow: Synthesis of a Target Molecule

The following diagram illustrates a generalized workflow for the synthesis of a target molecule where **2-(5-Mercaptotetrazole-1-yl)ethanol** serves as a key intermediate. This process is fundamental in multi-step organic synthesis, particularly in the pharmaceutical industry.



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Caption: A logical workflow for multi-step organic synthesis.

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